

Using 4-Chloro-3'-fluoro-4'-methoxybenzophenone in fenofibrate related synthesis

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Compound of Interest

Compound Name: 4-Chloro-3'-fluoro-4'-methoxybenzophenone

CAS No.: 844885-05-8

Cat. No.: B1302645

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Application Note: Synthesis of Fluorinated Fenofibrate Analogs

Subject: High-Purity Conversion of 4-Chloro-3'-fluoro-4'-methoxybenzophenone to 3'-Fluoro-Fenofibrate Derivatives

Introduction & Chemical Context

Fenofibrate, a lipophilic PPAR-alpha agonist, is structurally characterized by a benzophenone core linked to an isobutyrate tail. The metabolic stability and binding affinity of fibrates can often be enhanced by introducing fluorine atoms onto the aromatic rings—a strategy known as bioisosteric replacement.

4-Chloro-3'-fluoro-4'-methoxybenzophenone serves as a critical "Masked Intermediate" for these syntheses.

- The "Mask": The 4'-methoxy group protects the phenolic oxygen during the initial Friedel-Crafts assembly of the benzophenone core.
- The "Activator": The 3'-fluorine atom (ortho to the oxygen) modulates the pKa of the resulting phenol and blocks potential metabolic hydroxylation at the 3' position, a common clearance pathway for non-fluorinated fibrates.

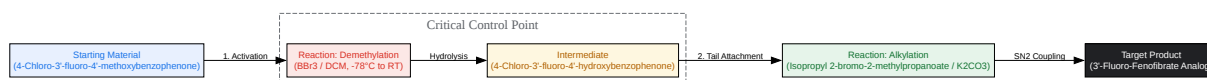
This protocol details the activation (demethylation) of this precursor and its subsequent alkylation to form the active fibrate pharmacophore.

Strategic Reaction Scheme

The synthesis follows a linear two-stage transformation:

- Regioselective Demethylation: Removal of the methyl group using Boron Tribromide (BBr_3) to expose the reactive phenolate.
- Williamson Ether Synthesis: Coupling the sterically crowded 3'-fluoro-4'-hydroxy intermediate with an isopropyl isobutyrate tail.

Mechanistic Pathway (DOT Visualization)



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Figure 1: Synthetic pathway transforming the methoxy-precursor into the active fibrate analog.

Detailed Experimental Protocols

Stage 1: Demethylation (Activation)

Objective: Convert the methoxy ether to a free phenol without dehalogenating the sensitive aromatic rings.

Reagents:

- Precursor: **4-Chloro-3'-fluoro-4'-methoxybenzophenone** (1.0 eq)
- Reagent: Boron Tribromide (
), 1.0 M in Dichloromethane (DCM) (3.0 eq)
- Solvent: Anhydrous DCM

Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask under Nitrogen (
) atmosphere.
- Dissolution: Dissolve 10.0 g of the precursor in 100 mL anhydrous DCM. Cool to -78°C (Dry ice/Acetone bath).
- Addition: Add

solution dropwise over 45 minutes. Critical: Maintain internal temperature < -60°C to prevent side reactions.
- Reaction: Allow the mixture to warm to Room Temperature (RT) naturally and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 8:2). The starting material spot (
) should disappear, replaced by a more polar phenol spot (
).
- Quench: Cool to 0°C. SLOWLY add Methanol (MeOH) to quench excess borane complexes. Caution: Violent exotherm.
- Workup: Wash with water (2x) and Brine (1x). Dry organic layer over

[1] Concentrate to yield the crude phenol (typically >90% yield).

Stage 2: Alkylation (Fibrate Tail Attachment)

Objective: Attach the isopropyl isobutyrate moiety. The 3'-fluorine atom increases the acidity of the phenol, potentially accelerating this step compared to non-fluorinated fenofibrate.

Reagents:

- Intermediate: 4-Chloro-3'-fluoro-4'-hydroxybenzophenone (1.0 eq)
- Alkylating Agent: Isopropyl 2-bromo-2-methylpropanoate (1.5 eq)
- Base: Potassium Carbonate (, anhydrous, micronized (2.5 eq)
- Solvent: Acetonitrile () or DMF

Protocol:

- Activation: In a reaction vessel, suspend the Intermediate and in solvent. Stir at 60°C for 1 hour to form the phenolate anion.
- Coupling: Add the bromo-ester alkylating agent.
- Reflux: Heat to reflux (80–90°C) for 12–16 hours.
 - Note: The steric bulk of the gem-dimethyl groups on the alkylating agent requires prolonged heating.
- Isolation: Filter off inorganic salts (, Excess). Concentrate the filtrate.

- Purification: Recrystallize from Isopropyl Alcohol (IPA) and Water (9:1 ratio) to obtain high-purity white crystals.

Quality Control & Data Analysis

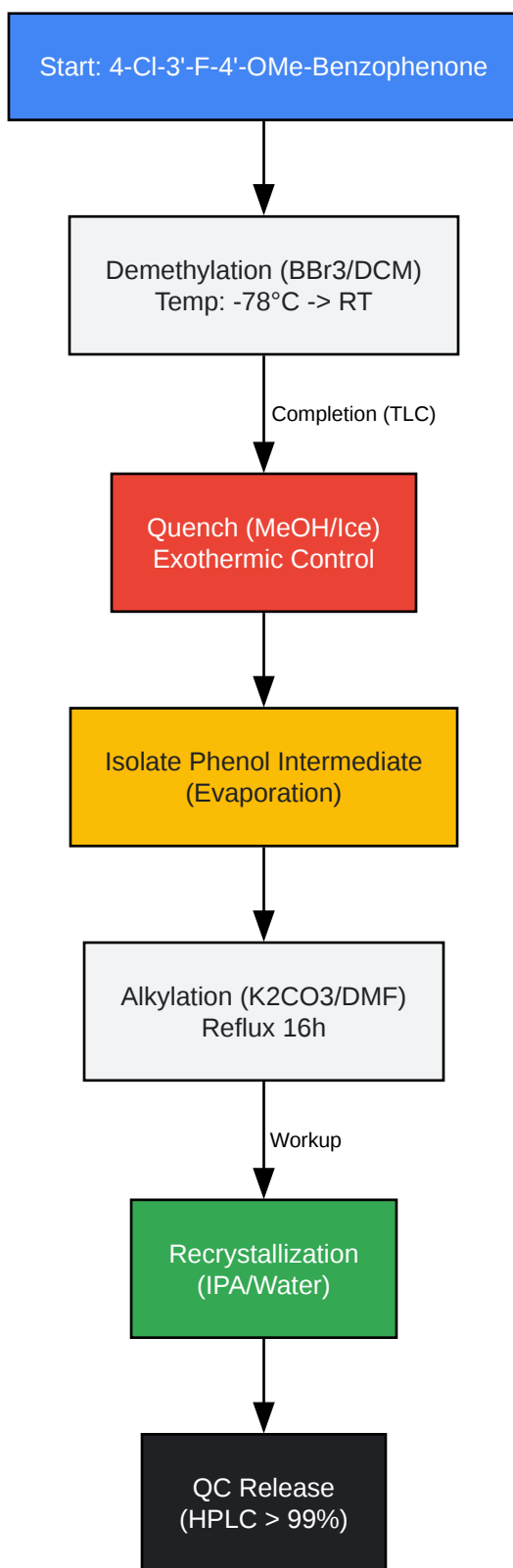
Process Parameters Table

Parameter	Stage 1 (Demethylation)	Stage 2 (Alkylation)
Key Reagent	(Lewis Acid)	Isopropyl 2-bromo-2-methylpropanoate
Temperature	-78°C	80°C (Reflux)
	25°C	
Critical Risk	Moisture sensitivity; Dehalogenation	Steric hindrance; Elimination side-products
In-Process Control	HPLC (Disappearance of SM)	HPLC (Formation of Product)
Expected Yield	92–96%	75–85%

Analytical Validation (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 5µm).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 50% B to 90% B over 20 min.
- Detection: UV @ 285 nm (Benzophenone absorption max).
- Retention Order: Hydroxy-Intermediate < Starting Methoxy-Benzophenone < Final Fibrate Product.

Workflow Visualization



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Figure 2: Operational workflow for the synthesis of 3'-Fluoro-Fenofibrate analogs.

References

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- Demethylation Methodologies
 - Chem-Station Int. Ed., 2024.[2] "O-Demethylation Strategies: BBr₃ vs HBr."
- Fluorinated Benzophenone Precursors
 - Sigma-Aldrich Product Data, CAS 345-89-1 (Analogous 4-Fluoro-4'-methoxybenzophenone).[3]
- Fibrate Alkylation Protocols (Bargellini vs Williamson)
 - US Patent 8,445,715 B2. "Method of synthesizing fenofibrate." (Describes the carbonate-mediated alkylation).
- Metabolic Stability of Fluorinated Analogs: Journal of Medicinal Chemistry, General principles of Bioisosterism in Fibr

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